Part 1: Foundational Principles for NMR of Substituted Pyrimidines

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Compound of Interest

Compound Name:	*4-Chloro-5-fluoro-6-methoxypyrimidine*
Cat. No.:	*B13032892*

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The chemical shifts and coupling constants in the NMR spectrum of **4-Chloro-5-fluoro-6-methoxypyrimidine** are dictated by the electronic environment of each nucleus. The pyrimidine ring is an electron-deficient (π-deficient) system, and the attached substituents (Cl, F, OCH_3) further modulate this environment through inductive and resonance effects.

- Electronegativity and Inductive Effects: The highly electronegative fluorine and chlorine atoms withdraw electron density through the sigma bonds (inductive effect). This deshields nearby nuclei, causing their signals to appear at a higher chemical shift (downfield) in both ^{1}H and ^{13}C NMR spectra[1][2]. The effect is strongest on the directly bonded carbon and diminishes with distance.

- Resonance Effects: The methoxy group (-OCH_3) is an electron-donating group through resonance (mesomeric effect), pushing electron density into the pyrimidine ring. This can lead to increased shielding (an upfield shift) of certain ring carbons and protons, particularly those at the ortho and para positions relative to the substituent[3].

- ^{19}F-^{13}C Coupling: A defining feature in the ^{13}C NMR spectra of fluorinated compounds is the presence of spin-spin coupling between the ^{19}F and ^{13}C nuclei. This coupling occurs through

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bonds and results in the splitting of carbon signals into multiplets. The magnitude of the coupling constant (J) is dependent on the number of bonds separating the nuclei:

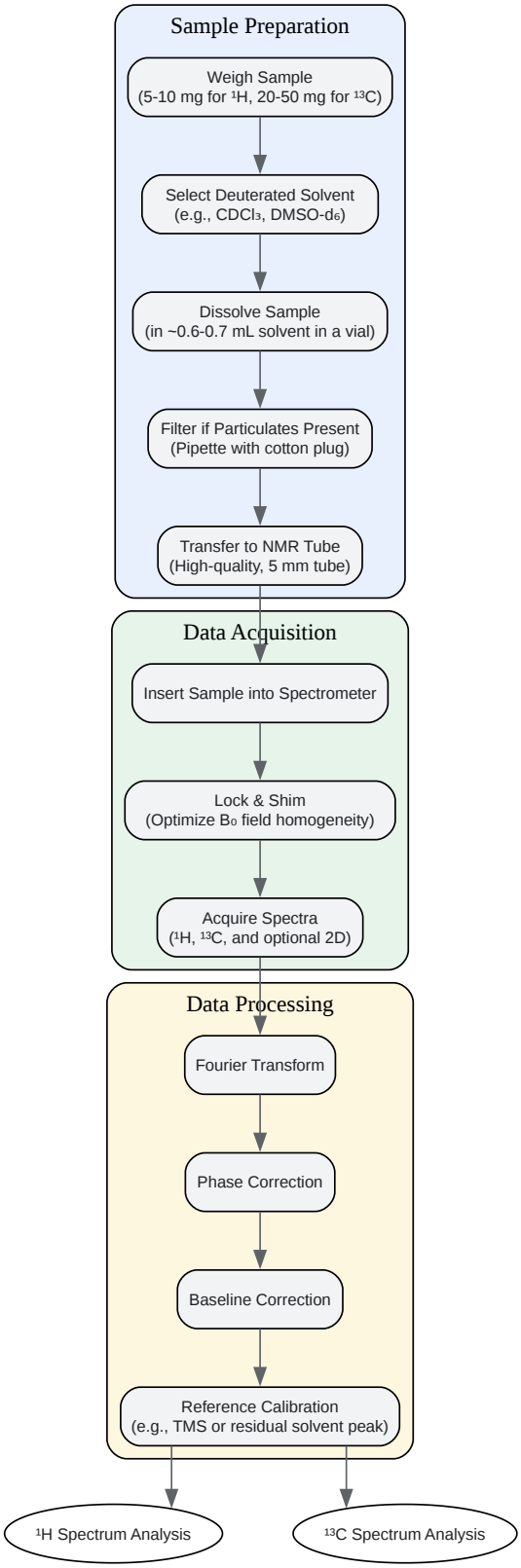
- One-bond coupling (^{1}JCF): Typically very large, often exceeding 200 Hz[4].
- Two-bond coupling (^{2}JCF): Smaller, usually in the range of 15-30 Hz[5].
- Three-bond and longer-range couplings (^{3}JCF, ^{4}JCF): Generally smaller still, but often observable (0-10 Hz), providing crucial structural information[5][6].

Part 2: Standardized Protocol for NMR Analysis

Adherence to a standardized protocol is critical for obtaining high-quality, reproducible NMR data. The following steps provide a self-validating workflow from sample preparation to data acquisition.

Experimental Workflow Diagram

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Caption: Standardized workflow for NMR sample preparation and data analysis.

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Step-by-Step Methodology

- Sample Weighing: Accurately weigh 5-10 mg of the sample for ^{1}H NMR or 20-50 mg for ^{13}C NMR into a clean, dry vial[7][8]. For quantitative analysis, the mass must be known precisely.
- Solvent Selection: Choose a suitable deuterated solvent that completely dissolves the sample. Chloroform-d ($CDCl_3$) is a common starting point for many organic molecules. For compounds with poor solubility, Dimethyl sulfoxide-d_6 (DMSO-d_6) or Acetone-d_6 can be used[9]. The deuterated solvent provides the deuterium signal used for locking the magnetic field frequency[10].
- Dissolution: Add approximately 0.6-0.7 mL of the chosen deuterated solvent to the vial[8][11]. Use a vortex mixer or gentle sonication to ensure the sample is fully dissolved. A homogenous solution is critical for achieving sharp NMR signals[7].
- Filtration (if necessary): If any solid particulates are visible, filter the solution through a small cotton or glass wool plug in a Pasteur pipette while transferring it to the NMR tube. Particulates will degrade the magnetic field homogeneity, leading to poor spectral resolution[10].
- Transfer to NMR Tube: Use a clean, high-quality 5 mm NMR tube. The final sample height should be between 4-5 cm[7][10].
- Data Acquisition:
  - Insert the sample into the NMR spectrometer.
  - Lock the spectrometer onto the deuterium signal of the solvent.
  - Shim the magnetic field to optimize its homogeneity, which is essential for high resolution.
  - Acquire the ^{1}H spectrum. Standard parameters often include a 30-45 degree pulse angle and a relaxation delay of 1-2 seconds.
  - Acquire the proton-decoupled ^{13}C spectrum. A larger number of scans will be required due to the low natural abundance of the ^{13}C isotope[12].

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Part 3: Predictive Spectral Analysis

Given the absence of an experimental spectrum for **4-Chloro-5-fluoro-6-methoxypyrimidine**, we will predict its ^{1}H and ^{13}C NMR data. This prediction is based on established substituent effects on the pyrimidine core and known data from analogous structures.

Predicted ^{1}H NMR Spectrum (400 MHz, $CDCl_3$)

The structure of **4-Chloro-5-fluoro-6-methoxypyrimidine** has two distinct proton environments: the methoxy protons (-OCH_3) and the single proton on the pyrimidine ring at the C2 position (H2).

- -OCH_3 Protons: Methoxy groups on heterocyclic rings typically appear as a sharp singlet. Given the electron-withdrawing nature of the adjacent ring and substituents, the chemical shift is expected in the range of δ 4.0 - 4.2 ppm. In similar methoxypyrimidines, this signal is often found around 3.9-4.1 ppm[13][14].

- H2 Proton: This is the only proton directly attached to the pyrimidine ring. It is flanked by two nitrogen atoms and is three bonds away from the chloro and methoxy groups. This environment is highly electron-deficient, leading to a significant downfield shift. A singlet is expected in the region of δ 8.5 - 8.7 ppm.

Predicted ^{13}C NMR Spectrum (100 MHz, $CDCl_3$)

The ^{13}C NMR spectrum will be more complex due to C-F coupling. We will predict the chemical shifts (δ) and key coupling constants (J). Carbons are numbered according to IUPAC nomenclature.

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Carbon Atom	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity (due to C-F coupling)	Rationale & Comparative Data
C2	150 - 155	Doublet (^4JCF ≈ 2-4 Hz)	Flanked by two electronegative nitrogens. The small four-bond coupling to fluorine is expected.
C4	145 - 150	Doublet (^2JCF ≈ 15-25 Hz)	Attached to chlorine and adjacent to fluorine. Both substituents cause a downfield shift. A two-bond C-F coupling is characteristic[5].
C5	142 - 148	Doublet (^1JCF ≈ 230-250 Hz)	Directly attached to fluorine, resulting in a very large one-bond coupling constant and a significant downfield shift[4][15].
C6	160 - 165	Doublet (^2JCF ≈ 15-25 Hz)	Attached to the electron-donating methoxy group but also adjacent to fluorine. The combination leads to a very downfield shift.
-OCH_3	55 - 60	Singlet or small doublet (^4JCF < 2 Hz)	Typical range for a methoxy carbon attached to an aromatic system[2]. Any coupling to fluorine would be a

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	long-range and likely unresolved.

Key J-Coupling Interactions Diagram

Caption: Key through-bond C-F J-coupling interactions in the pyrimidine ring.

Comparative Analysis with Isomers

The primary isomeric alternative is 4-Chloro-5-fluoro-2-methoxypyrimidine. Distinguishing between these two structures via NMR is straightforward:

- ^{1}H NMR Distinction: The target molecule, the 6-methoxy isomer, has a proton at the C2 position (predicted δ 8.5-8.7). The 2-methoxy isomer, however, has its only ring proton at the C6 position. This H6 proton would be adjacent to the highly electronegative fluorine and chlorine atoms, likely shifting it even further downfield and showing coupling to the ^{19}F nucleus (a doublet, ^{3}JHF ≈ 5-8 Hz). The absence of this H-F coupling and the specific chemical shift of the single aromatic proton is a definitive marker for the 6-methoxy structure.
- ^{13}C NMR Distinction: While the overall patterns will be similar, the chemical shift of the carbon bearing the methoxy group will be the key differentiator. In our target molecule, C6 is predicted to be at δ 160-165 ppm. In the 2-methoxy isomer, the C2 carbon would be in this downfield region, while the C6 carbon's chemical shift would be significantly different.

Conclusion

The NMR analysis of **4-Chloro-5-fluoro-6-methoxypyrimidine** presents a valuable case study in modern structural elucidation. While direct experimental data is not publicly available, a robust, predictive analysis can be built upon fundamental NMR principles and comparative data from analogous structures. The key identifiers for this molecule are a single, sharp proton singlet around δ 8.5-8.7 ppm in the ^{1}H spectrum, and a ^{13}C spectrum defined by a large one-bond C-F coupling constant for C5 (~240 Hz) and smaller two-bond couplings for C4 and C6. This predictive framework serves as a powerful tool for researchers, enabling confident structural assignment even in the absence of reference spectra and highlighting the predictive power of NMR spectroscopy in drug discovery and development.

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